

# Cross-Validation of Experimental Results for Disperse Orange 61: A Comparative Guide

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## Compound of Interest

Compound Name: Disperse Orange 61

Cat. No.: B1149534

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This guide provides an objective comparison of the experimental performance of **Disperse Orange 61** with alternative disperse dyes. It includes a summary of quantitative data, detailed experimental protocols for key assays, and visualizations of relevant pathways and workflows to support researchers in their evaluation of this compound.

## Comparative Performance of Disperse Dyes

The selection of a disperse dye is critical for achieving desired coloration and durability on synthetic fibers, particularly polyester. The following table summarizes the performance characteristics of **Disperse Orange 61** and a selection of alternative Disperse Orange dyes based on available data.

Dye Name	C.I. Name	Molecular Formula	CAS Number	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Perspiration Fastness
Disperse Orange 61	111355	$C_{17}H_{15}Br_2N_5O_2$	12270-45-0	6-7	5	5
Disperse Orange 25	11227	$C_{17}H_{17}N_5O_2$	31482-56-1	5	4	4-5
Disperse Orange 30	11119	$C_{16}H_{11}N_5O_4$	12223-23-3	5-6	4-5	4-5
Disperse Orange 44	11121	$C_{18}H_{18}N_4O_4$	12223-85-7	5	4	4

## Experimental Protocols

Reproducibility of experimental results is paramount. The following are detailed methodologies for key experiments cited in the evaluation of disperse dyes.

### Protocol 1: Dyeing of Polyester Fabric

This protocol describes the high-temperature, high-pressure exhaust dyeing method for polyester fabrics.

Materials:

- Polyester fabric
- Disperse dye (e.g., **Disperse Orange 61**)
- Dispersing agent
- Acetic acid
- High-temperature dyeing apparatus

- Spectrophotometer

Procedure:

- Prepare a dyebath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight).
- Add a dispersing agent (e.g., 1 g/L) to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.
- Add the disperse dye to the dyebath. The concentration will depend on the desired depth of shade.
- Introduce the polyester fabric into the dyebath at room temperature.
- Raise the temperature of the dyebath to 130°C at a rate of 2°C per minute.
- Maintain the temperature at 130°C for 60 minutes.
- Cool the dyebath down to 70°C.
- Rinse the dyed fabric with hot and cold water.
- Perform reduction clearing to remove unfixed dye from the fabric surface. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
- Rinse the fabric thoroughly and dry.
- Evaluate the color yield of the dyed fabric using a spectrophotometer to measure the K/S value.

## Protocol 2: Assessment of Color Fastness to Light (ISO 105-B02)

This protocol outlines the procedure for determining the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Materials:

- Dyed fabric specimen
- Blue wool standards (ISO 105-B08)
- Xenon arc fading lamp apparatus
- Grey scale for assessing color change (ISO 105-A02)

Procedure:

- Mount the fabric specimen and a set of blue wool standards on a sample holder.
- Partially cover both the specimen and the standards.
- Place the sample holder in the xenon arc fading lamp apparatus.
- Expose the samples to the light source under specified conditions of temperature and humidity.
- Periodically inspect the samples and continue the exposure until a color change corresponding to grade 4 on the grey scale is observed on the blue wool standard corresponding to the expected lightfastness of the sample.
- Assess the change in color of the test specimen by comparing the exposed and unexposed portions with the grey scale. The light fastness is rated from 1 (very poor) to 8 (outstanding) based on which blue wool standard shows a similar degree of fading.

## Protocol 3: Assessment of Color Fastness to Washing (ISO 105-C06)

This protocol is used to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Materials:

- Dyed fabric specimen
- Multifiber adjacent fabric (e.g., containing wool, cotton, nylon, polyester, acrylic, and acetate)

- ECE reference detergent
- Sodium perborate (if required by the specific test conditions)
- Launder-Ometer or similar apparatus
- Stainless steel balls
- Grey scale for assessing staining and color change (ISO 105-A02 and A03)

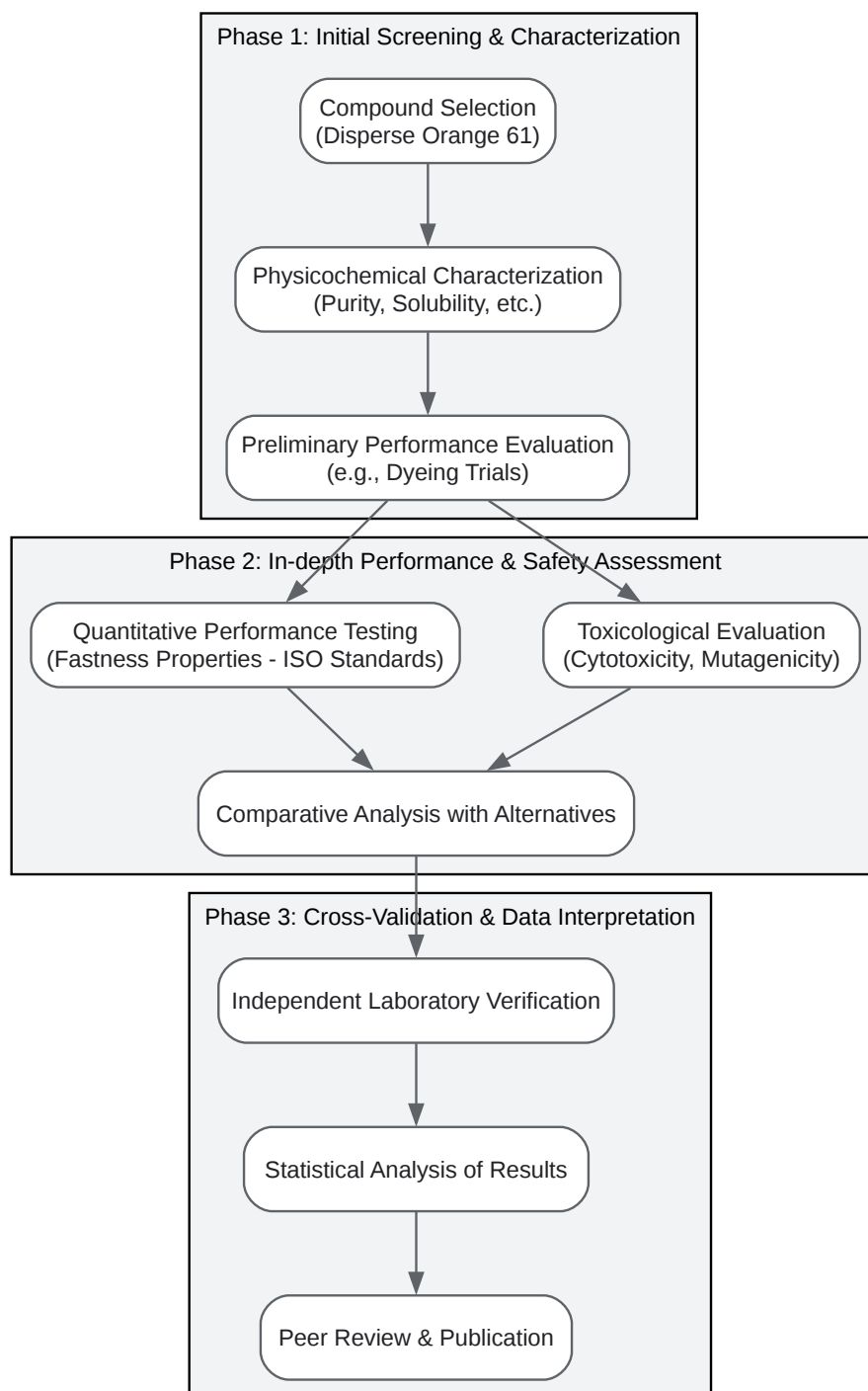
Procedure:

- Prepare a composite specimen by sewing the dyed fabric to a piece of multifiber adjacent fabric.
- Prepare the washing solution with the specified concentration of detergent and sodium perborate in deionized water.
- Place the composite specimen, the washing solution, and the required number of stainless steel balls into a stainless steel container of the Launder-Ometer.
- Agitate the container in the Launder-Ometer for the specified time and at the specified temperature (e.g., 40°C, 50°C, or 60°C for 30 minutes).
- Rinse the composite specimen thoroughly with cold water.
- Separate the dyed fabric and the multifiber fabric and dry them in air at a temperature not exceeding 60°C.
- Assess the change in color of the dyed specimen using the grey scale for color change.
- Assess the degree of staining on each of the six fibers of the multifiber adjacent fabric using the grey scale for staining. The ratings are from 1 (heavy staining) to 5 (no staining).

## Mandatory Visualizations

## Workflow for Cross-Validation of Experimental Results

The following diagram illustrates a logical workflow for the cross-validation of experimental results for a compound like **Disperse Orange 61**.

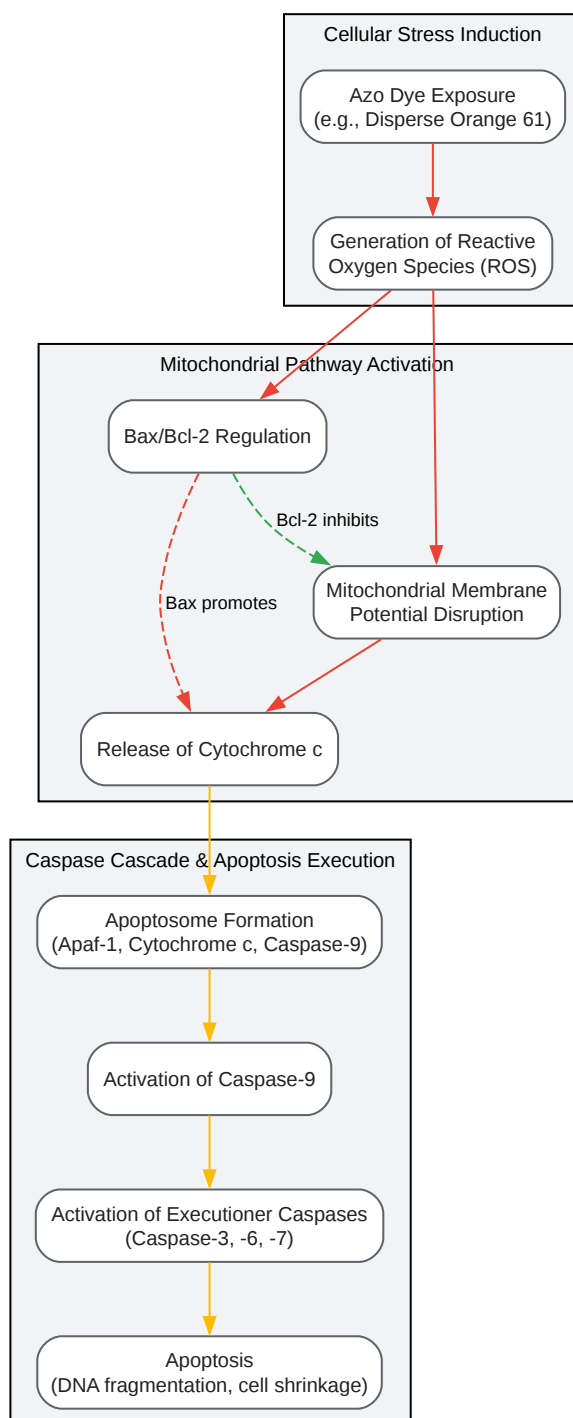


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Caption: A workflow for the systematic evaluation and cross-validation of a chemical compound.

## Representative Signaling Pathway for Azo Dye-Induced Apoptosis

While the specific signaling pathway for **Disperse Orange 61**-induced apoptosis has not been fully elucidated, studies on other azo dyes suggest a mechanism involving oxidative stress and the intrinsic mitochondrial pathway. The following diagram illustrates a plausible pathway.



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Caption: A representative intrinsic apoptosis pathway potentially induced by azo dyes.

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